

Application Notes and Protocols for Vogeloside Extraction and Purification from Plant Material

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Compound of Interest

Compound Name: Vogeloside

Cat. No.: B593598

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Introduction

Vogeloside, an iridoid glycoside, has been identified as a significant bioactive constituent in various plant species, notably within the *Lonicera* genus (honeysuckle).^{[1][2]} Iridoid glycosides are recognized for a range of pharmacological activities, making the efficient extraction and purification of **vogeloside** a critical step for further research and drug development. These application notes provide a comprehensive protocol for the extraction and purification of **vogeloside** from plant material, focusing on methods applicable to *Lonicera* species.

Data Presentation: Comparative Analysis of Extraction Methods

The selection of an appropriate extraction method is crucial for maximizing the yield of **vogeloside**. While specific quantitative data for **vogeloside** yield under different extraction methods is not extensively available in the literature, the following table summarizes the yields of related compounds (total iridoid glycosides or other major components) from *Lonicera* species using various techniques. This data can be used as a reference for selecting an initial extraction strategy for **vogeloside**.

Extraction Method	Plant Material	Solvent	Key Parameters	Yield of Target Compound s (mg/g dry weight)	Reference
Ultrasound-Assisted Extraction (UAE)	Lonicera japonica leaves	64% Ethanol	700 W, 6 min, 45 mL/g	Total Polyphenols: ~91.6	a
Soxhlet Extraction	Lonicera species	Ethanol	Not specified	Not specified for vogeloside	b
Maceration	Veronica longifolia leaves	Hot Water	60 min	Catalpol: ~0.89, Aucubin: ~1.24	[3][4]
Maceration	Veronica longifolia leaves	Ethanol	Not specified	Catalpol: ~0.22, Aucubin: ~0.25	[3][4]
Micelle-mediated Extraction	Honeysuckle	10% T-60 aqueous solution	60 min, 50°C	Cynaroside: 0.525	[5]

Note: The yields presented are for the total class of compounds or a specific related compound and not solely for **vogeloside**, unless otherwise stated. These values serve as a comparative guide.

Experimental Protocols

The following protocols provide a detailed methodology for the extraction and purification of **vogeloside** from plant material, primarily focusing on Lonicera species.

Plant Material Preparation

- **Collection and Identification:** Collect fresh plant material, such as the stems or flower buds of *Lonicera macrantha* or *Lonicera japonica*.^[6] Ensure proper botanical identification.
- **Drying:** Air-dry the plant material in a well-ventilated area, shielded from direct sunlight, or use a forced-air oven at a low temperature (40-50°C) to prevent the degradation of thermolabile compounds.
- **Grinding:** Grind the dried plant material into a fine powder using a mechanical grinder to increase the surface area for efficient extraction.

Extraction Protocol: Ultrasound-Assisted Extraction (UAE)

Ultrasound-assisted extraction is a modern and efficient method for extracting bioactive compounds from plant matrices.

- **Sample Preparation:** Weigh 10 g of the powdered plant material and place it into a 500 mL Erlenmeyer flask.
- **Solvent Addition:** Add 450 mL of 64% aqueous ethanol to the flask (solid-to-liquid ratio of 1:45 g/mL).
- **Ultrasonication:** Place the flask in an ultrasonic bath and sonicate at a power of 700 W for 6 minutes at a controlled temperature.
- **Filtration:** After extraction, filter the mixture through Whatman No. 1 filter paper.
- **Concentration:** Concentrate the filtrate under reduced pressure using a rotary evaporator at a temperature not exceeding 50°C to obtain the crude extract.

Purification Protocol

A multi-step purification process involving macroporous resin and silica gel column chromatography followed by preparative HPLC is recommended for obtaining high-purity **vogeloside**.

This step is effective for the initial cleanup and enrichment of iridoid glycosides from the crude extract.

- **Resin Selection and Preparation:** Select a suitable macroporous resin, such as AB-8. Pre-treat the resin by soaking it in ethanol for 24 hours, followed by washing with deionized water until no ethanol is detected.
- **Column Packing:** Pack a glass column with the pre-treated resin.
- **Sample Loading:** Dissolve the crude extract in deionized water and load it onto the column at a controlled flow rate.
- **Washing:** Wash the column with deionized water to remove sugars, salts, and other highly polar impurities.
- **Elution:** Elute the adsorbed compounds with a stepwise gradient of ethanol in water (e.g., 20%, 40%, 60%, 80% ethanol). Collect fractions and monitor for the presence of **vogeloside** using TLC or HPLC-UV. Fractions containing **vogeloside** are typically eluted with moderate ethanol concentrations.
- **Concentration:** Pool the **vogeloside**-rich fractions and concentrate them using a rotary evaporator.

This step further separates **vogeloside** from other less polar and more polar compounds.

- **Column Preparation:** Pack a glass column with silica gel (100-200 mesh) using a suitable solvent system (e.g., chloroform-methanol).
- **Sample Loading:** Adsorb the concentrated fraction from the macroporous resin step onto a small amount of silica gel and load it onto the top of the column.
- **Gradient Elution:** Elute the column with a gradient of increasing polarity, for example, starting with 100% chloroform and gradually increasing the proportion of methanol (e.g., chloroform:methanol 98:2, 95:5, 90:10, etc.).
- **Fraction Collection and Analysis:** Collect fractions and analyze them by TLC, visualizing with an appropriate spray reagent (e.g., vanillin-sulfuric acid) or by HPLC-UV.

- Pooling and Concentration: Combine the fractions containing pure or enriched **vogeloside** and concentrate them.

For obtaining high-purity **vogeloside** for biological assays or as a reference standard, preparative HPLC is the final step.

- System and Column: Use a preparative HPLC system with a C18 column.
- Mobile Phase: A typical mobile phase for the separation of iridoid glycosides is a gradient of acetonitrile and water, often with a small amount of acid (e.g., 0.1% formic acid) to improve peak shape.
- Gradient Program: Develop a gradient elution program based on analytical HPLC results to achieve optimal separation of **vogeloside** from any remaining impurities.
- Injection and Fraction Collection: Inject the enriched **vogeloside** fraction and collect the peak corresponding to **vogeloside** based on the retention time determined from analytical HPLC.
- Purity Analysis and Lyophilization: Analyze the purity of the collected fraction using analytical HPLC. Lyophilize the pure fraction to obtain **vogeloside** as a powder.

Analytical Method: HPLC-ESI/MS for Vogeloside Identification and Quantification

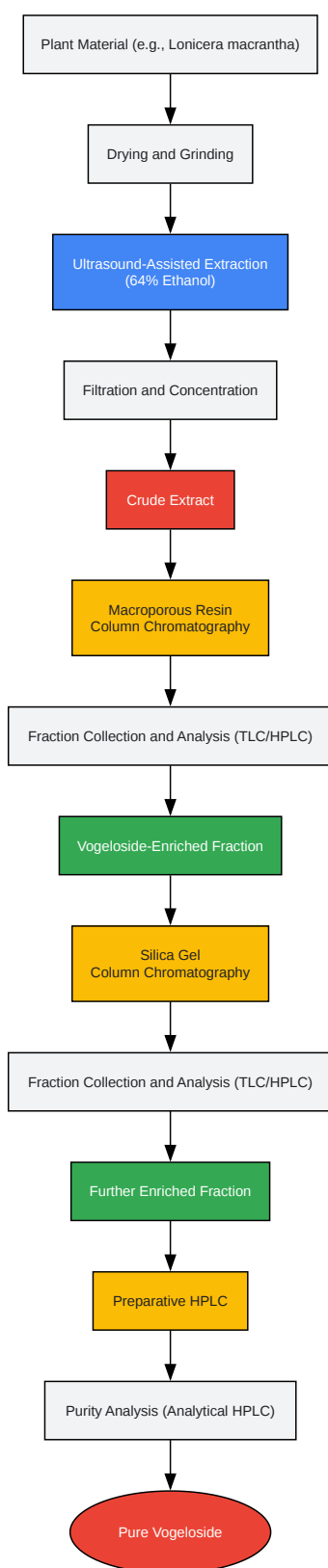
High-performance liquid chromatography coupled with electrospray ionization mass spectrometry is a powerful technique for the unambiguous identification and quantification of **vogeloside**.

- HPLC System: An analytical HPLC system coupled to a mass spectrometer.
- Column: A C18 analytical column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of Solvent A (water with 0.1% formic acid) and Solvent B (acetonitrile with 0.1% formic acid).

- Gradient Program: A typical gradient could be: 5-20% B over 20 minutes, then ramping up to 95% B to wash the column, followed by re-equilibration at 5% B.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at an appropriate wavelength (e.g., 240 nm) and ESI-MS in negative ion mode.
- Mass Spectrometry Parameters:
 - Ionization Mode: Electrospray Ionization (ESI), Negative.
 - Scan Range: m/z 100-1000.
 - Key Ions for **Vogeloside** (C₁₇H₂₄O₁₀): The expected [M-H]⁻ ion would be at m/z 387.13.

Visualizations

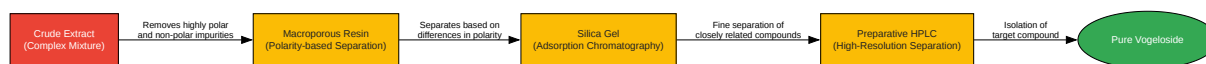
Experimental Workflow Diagram



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Caption: Workflow for **Vogeloside** Extraction and Purification.

Logical Relationship in Purification



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Caption: Logic of the Multi-Step Purification Process.

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References

- 1. CN101085795A - Honeysuckle extract and its preparation method and application - Google Patents [patents.google.com]
- 2. US20060014240A1 - Extraction and purification method of active constituents from stem of *Lonicera japonica* thunb., its usage for anti-inflammatory and analgesic drug - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. Extraction of iridoid glycosides and their determination by micellar electrokinetic capillary chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. assets-eu.researchsquare.com [assets-eu.researchsquare.com]
- 6. *Lonicera macrantha* (Large-Flowered Honeysuckle, *Lonicera macrantha*, Large-Flower Honeysuckle) - Uses, Benefits & Common Names [selinawamucii.com]
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